

Benzyl-N-bis(PEG3-Boc): A Technical Guide for Drug Development Professionals

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Compound of Interest

Compound Name: *Benzyl-N-bis(PEG3-Boc)*

Cat. No.: *B15620772*

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CAS Number: 1975173-67-1

This technical guide provides an in-depth overview of **Benzyl-N-bis(PEG3-Boc)**, a heterobifunctional linker utilized in the development of targeted therapeutics, particularly in the field of Proteolysis Targeting Chimeras (PROTACs). This document is intended for researchers, scientists, and drug development professionals, offering a summary of its chemical properties, representative experimental protocols, and logical workflows for its application.

Core Concepts and Physicochemical Properties

Benzyl-N-bis(PEG3-Boc) is a key building block in the synthesis of PROTACs, which are novel therapeutic modalities designed to hijack the cell's natural protein degradation machinery to eliminate disease-causing proteins.[1] A PROTAC molecule typically consists of two active ligands connected by a chemical linker: one ligand binds to a target protein of interest (POI), and the other recruits an E3 ubiquitin ligase. The linker plays a crucial role in the efficacy of the PROTAC by orienting the POI and the E3 ligase to facilitate the formation of a productive ternary complex, which is essential for the ubiquitination and subsequent degradation of the target protein.

The structure of **Benzyl-N-bis(PEG3-Boc)** incorporates a benzyl-protected secondary amine and two polyethylene glycol (PEG) chains, each terminated with a tert-butyloxycarbonyl (Boc)-protected amine. The PEG spacers enhance the aqueous solubility and cell permeability of the resulting PROTAC molecule. The orthogonal protecting groups (Benzyl and Boc) allow for selective deprotection and sequential conjugation of the POI and E3 ligase ligands, providing a modular and flexible approach to PROTAC synthesis.

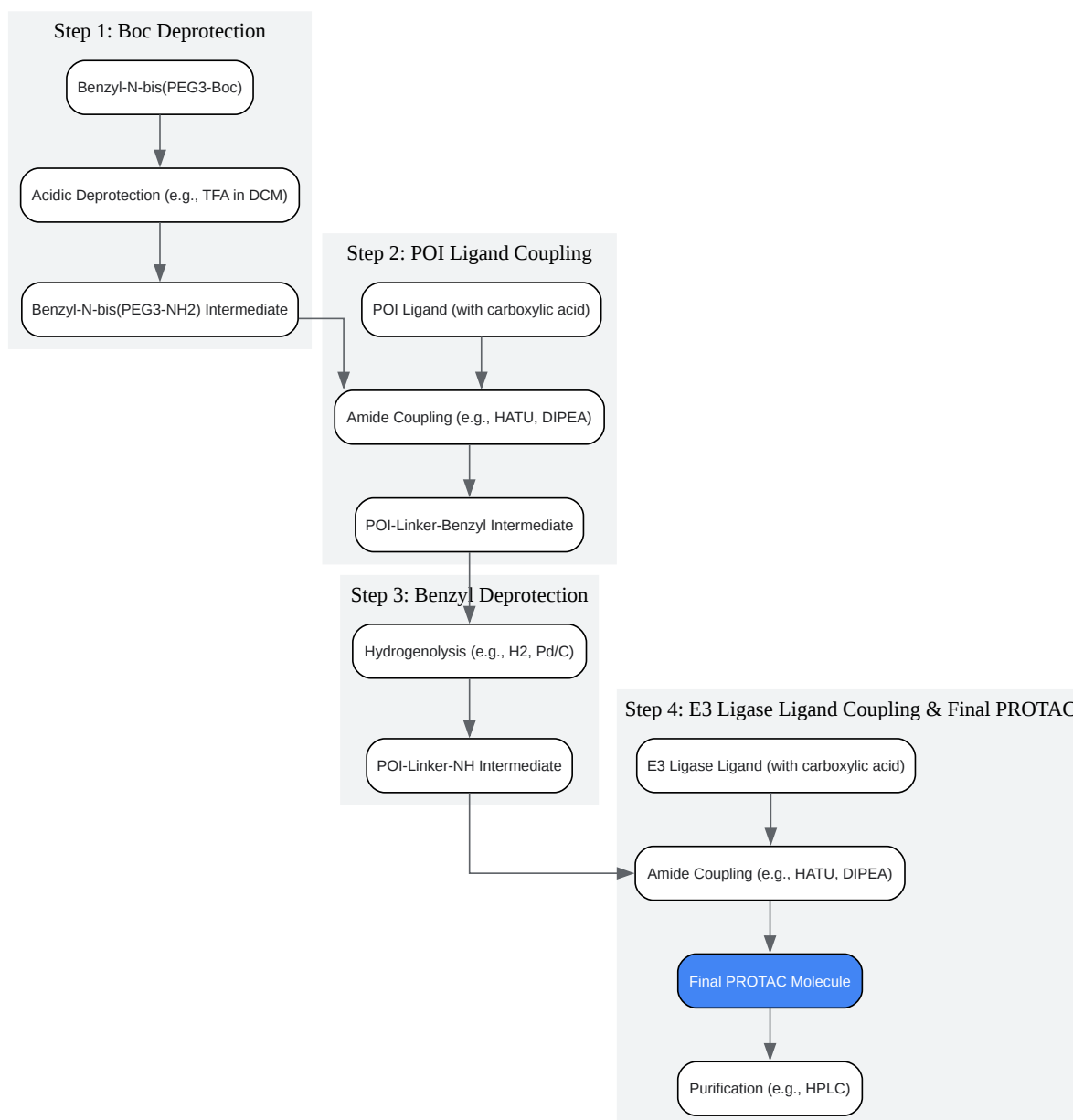
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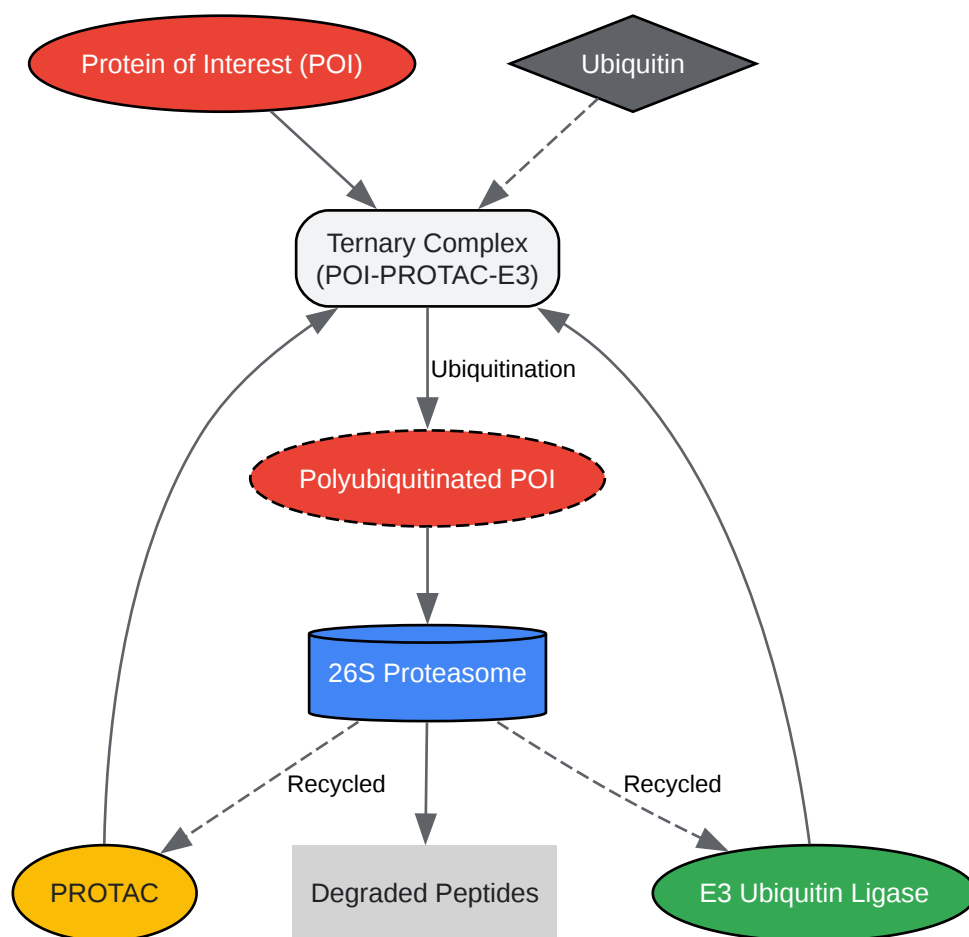
Property	Value
CAS Number	1975173-67-1
Molecular Formula	C33H57NO10
Molecular Weight	627.81 g/mol
Appearance	Colorless to pale yellow oil
Solubility	Soluble in organic solvents such as DMF, DMSO, and chlorinated hydrocarbons.
Purity	Typically >95%
Storage	Store at -20°C under an inert atmosphere.

Strategic Application in PROTAC Synthesis

The synthesis of a PROTAC using **Benzyl-N-bis(PEG3-Boc)** involves a multi-step process that takes advantage of the differential reactivity of its protected amine functionalities. A common strategy involves the initial deprotection of the Boc groups, followed by coupling of the POI ligand, and finally, deprotection of the benzyl group and coupling of the E3 ligase ligand.

Below is a representative workflow for the synthesis of a PROTAC utilizing **Benzyl-N-bis(PEG3-Boc)**.





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References

- 1. [amsbio.com](https://www.amsbio.com) [amsbio.com]
- To cite this document: BenchChem. [Benzyl-N-bis(PEG3-Boc): A Technical Guide for Drug Development Professionals]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b15620772/docs#benzyl-n-bis-peg3-boc-a-technical-guide-for-drug-development-professionals\]](https://www.benchchem.com/product/b15620772/docs#benzyl-n-bis-peg3-boc-a-technical-guide-for-drug-development-professionals)

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